

# Preparing CCT018159 Stock Solution with DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: CCT018159

Cat. No.: B7729244

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of the Hsp90 inhibitor, **CCT018159**, using Dimethyl Sulfoxide (DMSO). **CCT018159** is a potent, ATP-competitive inhibitor of Heat Shock Protein 90 (Hsp90) ATPase activity, a key target in cancer therapy.<sup>[1][2]</sup> Proper preparation and storage of this compound are critical for ensuring its stability and efficacy in various experimental settings. This guide outlines the necessary materials, step-by-step procedures, and important safety considerations. Additionally, it includes a summary of the compound's properties and its mechanism of action.

## Introduction to CCT018159

**CCT018159**, with the chemical name 4-[4-(2,3-Dihydro-1,4-benzodioxin-6-yl)-5-methyl-1H-pyrazol-3-yl]-6-ethyl-1,3-benzenediol, is a small molecule inhibitor of Hsp90.<sup>[3]</sup> Hsp90 is a molecular chaperone essential for the stability and function of numerous client proteins, many of which are critical for cancer cell proliferation, survival, and angiogenesis.<sup>[4][5]</sup> By inhibiting the ATPase activity of Hsp90, **CCT018159** disrupts the chaperone cycle, leading to the degradation of these client proteins via the ubiquitin-proteasome pathway.<sup>[4][6]</sup> This results in the downregulation of oncoproteins such as c-Raf and Cdk4 and the upregulation of heat shock protein 70 (Hsp70), a classic pharmacodynamic marker of Hsp90 inhibition.<sup>[3][7]</sup>

## CCT018159 Properties

A summary of the key chemical and physical properties of **CCT018159** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub>	[3]
Molecular Weight	352.39 g/mol	[3]
Appearance	White solid	[8]
Purity	≥98% (HPLC)	[3]
CAS Number	171009-07-7	[3]
Solubility in DMSO	Soluble to 100 mM (35.24 mg/mL)	[3][7]

## Experimental Protocol: Preparing a 10 mM CCT018159 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CCT018159** in DMSO. This concentration is a common starting point for further dilutions in cell-based assays and other in vitro experiments.

Materials:

- **CCT018159** powder (ensure purity of ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade[9]
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

#### Procedure:

- Equilibration: Allow the vial of **CCT018159** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CCT018159** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.52 mg of **CCT018159** (Molecular Weight = 352.39 g/mol ).
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **CCT018159** powder. To prepare a 10 mM solution with 3.52 mg of **CCT018159**, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex the solution until the **CCT018159** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. [\[10\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). [\[10\]](#)[\[11\]](#) Protect from light. [\[11\]](#)

#### Quantitative Data for Stock Solution Preparation:

The following table provides the required mass of **CCT018159** for different volumes and concentrations of stock solutions in DMSO.

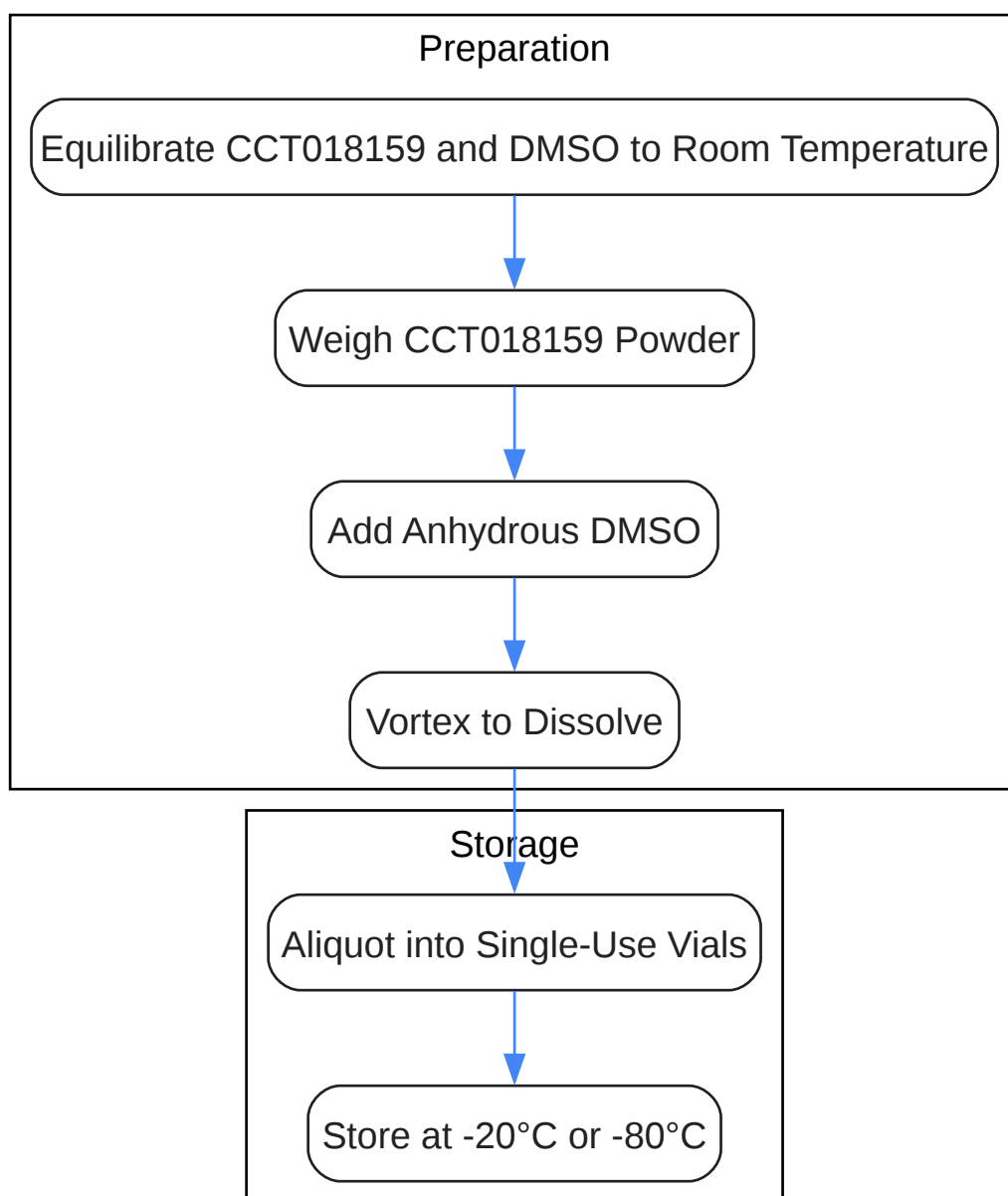
Desired Concentration	Volume	Mass of CCT018159 (MW = 352.39)
1 mM	1 mL	0.352 mg
5 mM	1 mL	1.76 mg
10 mM	1 mL	3.52 mg
50 mM	1 mL	17.62 mg
100 mM	1 mL	35.24 mg

## Safety Precautions

- Handle **CCT018159** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin.[\[12\]](#) Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for **CCT018159** and DMSO for complete safety and handling information.

## Visualization of Experimental Workflow and Signaling Pathway

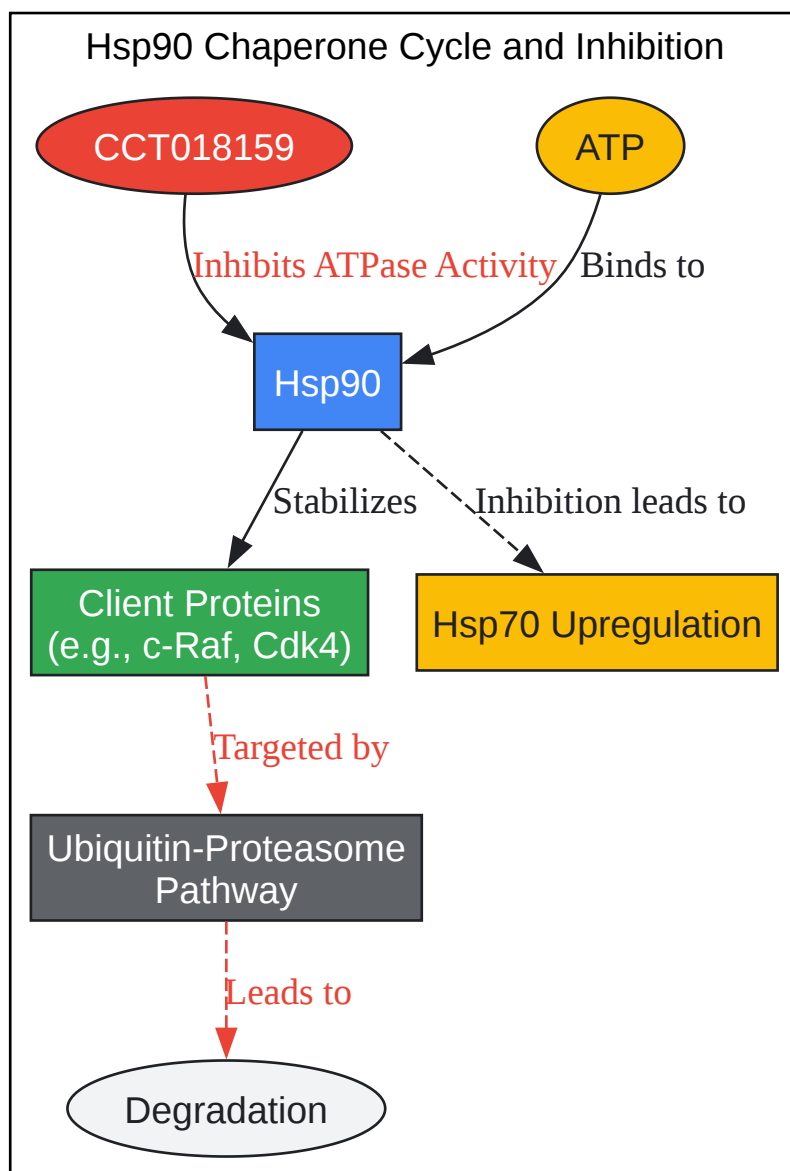
Experimental Workflow for **CCT018159** Stock Solution Preparation:



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Caption: Workflow for preparing **CCT018159** stock solution.

**CCT018159** Mechanism of Action - Hsp90 Inhibition Pathway:



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Caption: **CCT018159** inhibits the Hsp90 chaperone cycle.

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